Introduction: Understanding Perfluoro-1-octanesulfonyl Fluoride

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Compound of Interest

Compound Name:	*1-Octanesulfonyl fluoride*
CAS No.:	*40630-63-5*
Cat. No.:	*B1593481*

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Perfluoro-**1-octanesulfonyl fluoride** (PFOSF), identified by CAS Number 307-35-7, is a synthetic perfluorinated compound characterized by a saturated eight-carbon chain and a sulfonyl fluoride functional group.[1] Its chemical formula is C8F18O2S, and its IUPAC name is 1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,8-Heptadecafluorooctane-1-sulfonyl fluoride.[1][2] Historically, PFOSF has been a critical precursor in the synthesis of perfluorooctanesulfonic acid (PFOS) and a wide array of PFOS-based derivatives.[1][3] These derivatives were valued for their unique properties, including thermal stability and the ability to repel both water and oil, leading to their use in stain repellents, food packaging, and aqueous film-forming foams (AFFF) for firefighting.[1][4][5]

However, the exceptional stability of the carbon-fluorine bond, which imparts these desirable properties, also results in extreme environmental persistence. PFOSF-derived substances ultimately degrade to form PFOS, a compound now recognized as a persistent organic pollutant (POP) with the ability to bioaccumulate and cause adverse health effects.[1][5] Consequently, PFOSF and PFOS are listed under Annex B of the Stockholm Convention, a global treaty to eliminate or restrict the production and use of POPs.[1][6]

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It provides an in-depth analysis of the material safety of PFOSF, moving beyond a standard safety data sheet to explain the causality behind safety protocols and the critical importance of responsible lifecycle management for this compound.

Section 1: Physicochemical Profile and Reactivity

The defining feature of PFOSF is its molecular structure, which is fully fluorinated. This perfluorinated tail is hydrophobic and lipophobic, while the sulfonyl fluoride head provides a reactive site for further chemical synthesis.[1][4] The strength of the numerous carbon-fluorine bonds renders the molecule highly stable and chemically inert in most conditions.

Table 1: Physicochemical Properties of Perfluoro-**1-octanesulfonyl Fluoride**

Property	Value	Source(s)
CAS Number	307-35-7	[1][7]
Molecular Formula	C8F18O2S	[1][2]
Molar Mass	502.12 g/mol	[1][2]
Appearance	Clear, colorless liquid	[2][7]
Boiling Point	154-155 °C	[1][7]
Density	1.824 g/mL at 25 °C	[2][7]
Vapor Pressure	<10 mm Hg at 20 °C	[7]
Vapor Density	>1 (relative to air)	[2][7]
Solubility	Slightly soluble in Chloroform and Methanol	[7]
Sensitivity	Moisture sensitive, Hygroscopic	[7]

Reactivity Insights

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While generally stable, the sulfonyl fluoride group is the molecule's reactive center. PFOSF is sensitive to moisture and will slowly hydrolyze in water to form PFOS.[1] This reactivity is significantly enhanced in the presence of bases. For instance, it reacts with potassium hydroxide (KOH) to yield PFOS salts and with ammonia to form perfluorooctanesulfonamide (PFOSA).[1] These reactions were fundamental to the production of the various PFOS-related compounds used in industrial and consumer products.[1] Researchers must recognize that its "stability" pertains to the perfluoroalkyl chain, not the reactive functional group, which requires careful handling to prevent unintended reactions and degradation.

Section 2: Hazard Identification and Toxicological Concerns

PFOSF is a hazardous substance with a complex toxicological profile, including acute toxicity, severe corrosivity, and long-term health effects such as reproductive toxicity and carcinogenicity.[2][8] A critical aspect of its toxicology is that it can be absorbed and metabolized in the body to the terminal and highly persistent degradation product, PFOS, which is the primary driver of its long-term systemic toxicity.[3]

Table 2: GHS Hazard Classifications for Perfluoro-**1-octanesulfonyl Fluoride**

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Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity, Oral	H301 / H302	Toxic or harmful if swallowed	[2][8]
Acute Toxicity, Inhalation	H331 / H332	Toxic or harmful if inhaled	[2][8]
Skin Corrosion/Irritation	H314 / H315	Causes severe skin burns and eye damage / Causes skin irritation	[2][8]
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage / Causes serious eye irritation	[2][8]
Reproductive Toxicity	H360 / H360D	May damage fertility or the unborn child	[2][9]
Carcinogenicity	H351	Suspected of causing cancer	[8]
Specific Target Organ Toxicity (Repeated Exposure)	H372	Causes damage to organs through prolonged or repeated exposure	[2][8]
Harmful to Breast-fed Children	H362	May cause harm to breast-fed children	[8]
Hazardous to the Aquatic Environment, Chronic	H411	Toxic to aquatic life with long lasting effects	[9]

Toxicological Pathway

Exposure to PFOSF can occur via inhalation, ingestion, or dermal contact. Upon absorption, it is metabolized to PFOS.[3] Animal studies on PFOSF and related compounds have identified the liver as a primary target organ.[3] Reproductive studies have shown effects including increased neonatal mortality.[3] The established link between PFOSF exposure and the

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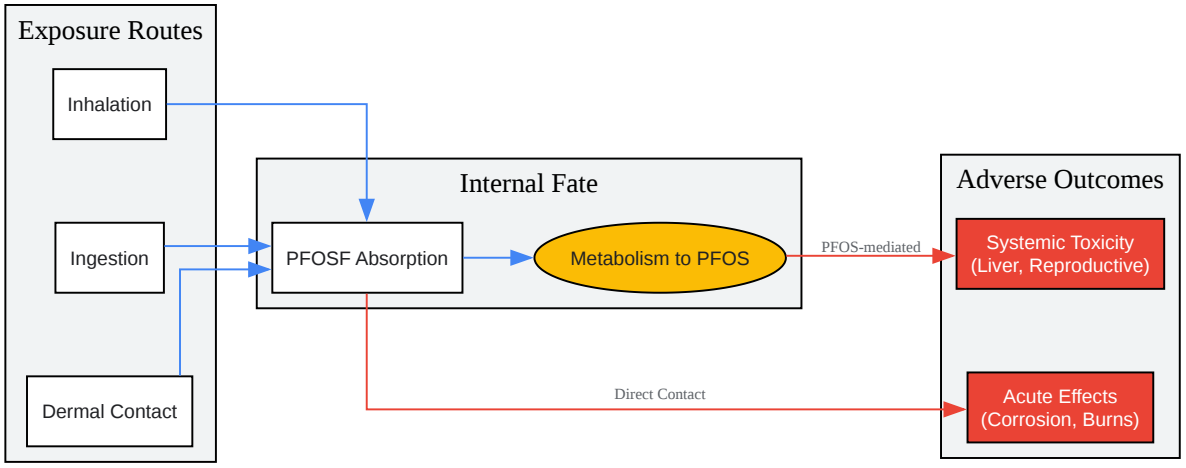
subsequent internal formation of PFOS is the foundation for its classification as a reproductive toxin and a substance causing organ damage on repeated exposure.[2][3]



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Caption: Toxicological pathway from PFOSF exposure to adverse health outcomes.

Section 3: Safe Handling and Personal Protective Equipment (PPE)

Given its corrosive nature and severe systemic toxicity, a rigorous, multi-layered safety approach is mandatory when handling PFOSF. This involves a combination of engineering controls, administrative procedures, and appropriate PPE.

Experimental Protocol: Safe Laboratory Handling of PFOSF

- Preparation and Hazard Review:
  - Before handling, thoroughly review this guide and the most current Safety Data Sheet (SDS).[10]

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- Ensure a chemical fume hood certified for use with corrosive and toxic materials is available and functioning correctly.[11]
- Locate and verify the functionality of the nearest emergency safety shower and eyewash station.[11]
- Prepare all necessary equipment (glassware, syringes, etc.) and waste containers within the fume hood to minimize movement of the hazardous material.

- Engineering Controls and PPE Donning:
  - Conduct all transfers, weighing, and reactions involving PFOSF exclusively within a chemical fume hood to prevent inhalation of vapors.[11][12][13]
  - Don appropriate PPE before entering the handling area:
    - Eye/Face Protection: Chemical safety goggles and a full-length face shield are required.[7][14]
    - Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene, double-gloving is recommended). Check for compatibility and inspect for damage before each use. Dispose of contaminated gloves immediately and properly.[7][14]
    - Protective Clothing: A lab coat and, for larger quantities, a chemical-resistant apron are necessary. Ensure clothing is fully buttoned.[7]
    - Respiratory Protection: For situations with potential for aerosol generation or outside of a fume hood (e.g., spill cleanup), a NIOSH-approved respirator with a combination filter for organic vapors and acid gases (e.g., type ABEK) is required.[12]

- Handling and Dispensing:
  - Use caution when opening containers, as pressure may have built up.
  - Use chemically compatible equipment (e.g., glass or PTFE) for all transfers.
  - Work with the smallest quantity of material necessary for the experiment.

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- Keep containers tightly sealed when not in use.[12]

- Waste Management and Decontamination:
  - All PFOSF-contaminated waste (disposable labware, gloves, absorbent material) is considered hazardous waste.
  - Segregate PFOSF waste into clearly labeled, sealed containers.
  - Decontaminate all non-disposable equipment and work surfaces thoroughly after use.

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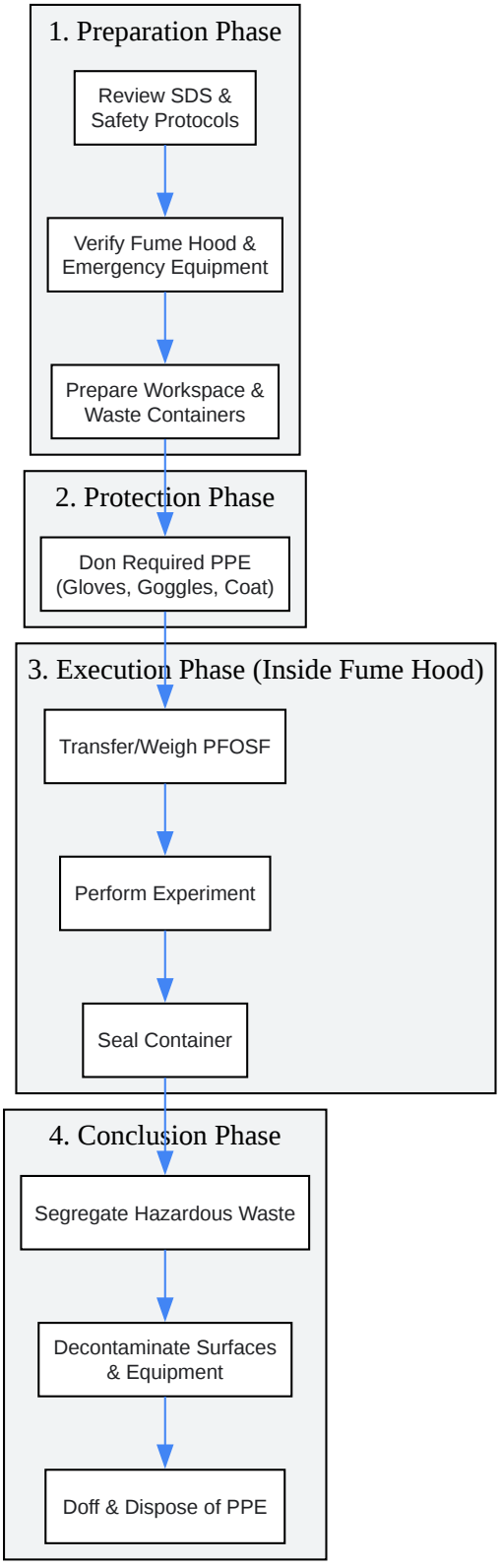

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Caption: Step-by-step workflow for the safe handling of PFOSF in a laboratory.

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Section 4: Storage and Incompatibility

Proper storage is crucial to maintaining the chemical's integrity and preventing hazardous situations.

- Storage Conditions: Store PFOSF in a cool, dry, and well-ventilated area designated for corrosive and toxic chemicals.[11][12] The storage area should be secured and accessible only to authorized personnel.
- Container Integrity: Keep containers tightly sealed to prevent exposure to moisture, as PFOSF is hygroscopic and moisture-sensitive.[7][12]
- Segregation: Store away from incompatible materials, particularly strong bases and oxidizing agents.[11] Do not store with foodstuffs or animal feed.[9]
- Chemical Storage Lockers: For secure and compliant storage, dedicated chemical storage lockers are recommended, especially for managing legacy quantities or waste pending disposal.[15]

Section 5: Accidental Release and Emergency Procedures

A clear and rehearsed emergency plan is essential for any facility handling PFOSF.

First-Aid Measures

- General Advice: In case of any exposure, seek immediate medical attention and show this guide or the SDS to the attending physician.[7][11]
- Inhalation: Immediately move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Effects may be delayed.[13]
- Skin Contact: This is a medical emergency. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing.[7][13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do.[7][13][14]

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- Ingestion: Do not induce vomiting. If the victim is conscious, rinse their mouth with water. Ingestion causes severe damage and is a medical emergency.[11]

Spill and Fire Procedures

- Spill Response: Evacuate the area. Wearing full PPE, including respiratory protection, contain the spill using non-combustible absorbent material like sand or diatomite.[12] Collect the material into a sealed, labeled container for hazardous waste disposal. Do not allow the spill to enter drains or waterways.[12][14]

- Firefighting: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[11] Firefighters must wear self-contained breathing apparatus and full protective gear.[11] During a fire, hazardous decomposition products such as carbon oxides, sulfur oxides, and gaseous hydrogen fluoride (HF) can be released.[11]

Section 6: Environmental Fate and Disposal

The environmental profile of PFOSF is inextricably linked to its degradation to PFOS. PFOS is exceptionally persistent and does not biodegrade in the environment.[1][5] It bioaccumulates in wildlife and humans, moving up the food chain.[5][16]

- Environmental Impact: Releases of PFOSF into the environment lead to the formation of PFOS, contributing to widespread and long-lasting contamination of water and soil.[6][16] Due to its persistence and toxicity, PFOS poses a serious risk to ecosystems.[5]

- Regulatory Framework: The inclusion of PFOS, its salts, and PFOSF in the Stockholm Convention signifies a global consensus to control and eliminate their release into the environment.[17] This places strict obligations on users for inventory management, use, and disposal.

- Disposal Considerations: PFOSF and any materials contaminated with it must be treated as hazardous waste.[11] Disposal must be carried out by a licensed disposal company in strict accordance with all applicable local, regional, and national regulations.[11][14] While thermal decomposition (incineration) at very high temperatures is a potential destruction method for PFOS, it is a complex process that must be done in specialized facilities to ensure complete mineralization and prevent the release of fluorinated byproducts.[18][19]

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Conclusion

Perfluoro-**1-octanesulfonyl fluoride** is a highly hazardous chemical that demands the utmost respect and caution. Its utility as a chemical intermediate is overshadowed by its severe corrosive properties, significant long-term health risks, and its role as a direct precursor to the persistent environmental pollutant, PFOS. For researchers and professionals, a comprehensive understanding of these risks is not optional—it is a prerequisite for safe and ethical scientific conduct. Strict adherence to the engineering controls, personal protective equipment protocols, and disposal guidelines outlined in this document is essential to protect personal health and preserve environmental integrity. The lifecycle of this compound, from procurement to disposal, must be managed with meticulous care and a profound sense of responsibility.

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